

NSC756093 solubility and stability in solution

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Compound of Interest

Compound Name: NSC756093

Cat. No.: B15608387

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Technical Support Center: NSC756093

This technical support center provides researchers, scientists, and drug development professionals with essential information on the solubility and stability of **NSC756093**. Below you will find troubleshooting guides and frequently asked questions (FAQs) to ensure the effective use of this compound in your experiments.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **NSC756093**?

A1: The recommended solvent for dissolving **NSC756093** is dimethyl sulfoxide (DMSO).^{[1][2]}

Q2: What is the maximum achievable concentration of **NSC756093** in DMSO?

A2: The solubility of **NSC756093** in DMSO is high, with reported concentrations ranging from 55 mg/mL (163.03 mM) to 62.5 mg/mL (185.26 mM).^{[2][3]} It is often recommended to use sonication or ultrasound to facilitate dissolution.^{[2][3]}

Q3: Is **NSC756093** stable in solution?

A3: No, **NSC756093** is unstable in solution. It is strongly recommended to use freshly prepared solutions for experiments to ensure optimal activity.^{[3][4][5]}

Q4: How should I store the solid compound and prepared solutions of **NSC756093**?

A4: Solid **NSC756093** should be stored at -20°C, where it can be stable for at least three to four years.[1][6] Stock solutions in DMSO should be stored at -80°C for long-term storage (up to 1 year) or at -20°C for shorter periods (up to 1 month).[6]

Q5: What is the mechanism of action of **NSC756093**?

A5: **NSC756093** is a potent inhibitor of the protein-protein interaction between Guanylate Binding Protein 1 (GBP1) and the serine/threonine kinase PIM1.[1][7][8][9] This inhibition can help to revert resistance to paclitaxel in cancer cells.[3][7][8]

Troubleshooting Guide

Issue 1: Difficulty in dissolving **NSC756093** powder.

- Possible Cause: Incomplete dissolution due to insufficient solvent volume or lack of agitation. The use of hygroscopic DMSO that has absorbed moisture can also significantly impact solubility.[3]
- Solution:
 - Ensure you are using a sufficient volume of fresh, high-quality DMSO to reach the desired concentration.
 - Use an ultrasonic bath or vortexing to aid in the dissolution process.[2][3]
 - Always use newly opened or properly stored anhydrous DMSO to avoid issues with moisture.[3]

Issue 2: Inconsistent or lower-than-expected activity in experiments.

- Possible Cause 1: Degradation of the compound in solution. As stated, **NSC756093** is unstable in solution.[3][4][5] Using solutions that have been stored for too long or at improper temperatures can lead to reduced efficacy.
- Solution 1: Always prepare fresh solutions of **NSC756093** immediately before use. If storage is unavoidable, adhere strictly to the recommended storage conditions (-80°C for long-term).

- Possible Cause 2: Multiple freeze-thaw cycles. Repeatedly freezing and thawing a stock solution can lead to degradation of the compound.
- Solution 2: Aliquot the stock solution into smaller, single-use volumes after preparation to avoid multiple freeze-thaw cycles.

Issue 3: Precipitate formation in the stock solution upon storage.

- Possible Cause: The compound may be coming out of solution, especially if stored at a lower temperature than it was prepared at, or if the concentration is very high.
- Solution: Before use, allow the vial to warm to room temperature and vortex thoroughly to ensure any precipitate has redissolved. If the precipitate persists, it may indicate degradation or solubility issues, and a fresh solution should be prepared.

Quantitative Data Summary

Table 1: Solubility of **NSC756093**

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	62.5	185.26	Ultrasonic assistance is recommended. Hygroscopic DMSO can affect solubility.[3]
DMSO	55	163.03	Sonication is recommended.[2]
DMSO	Soluble	Not specified	

Table 2: Storage and Stability of **NSC756093**

Form	Storage Temperature (°C)	Stability Duration
Solid Powder	-20	≥ 4 years ^[1] / 3 years ^[6]
In Solvent (DMSO)	-80	Up to 1 year ^[2] / 6 months ^[6]
In Solvent (DMSO)	-20	Up to 1 month ^[6]

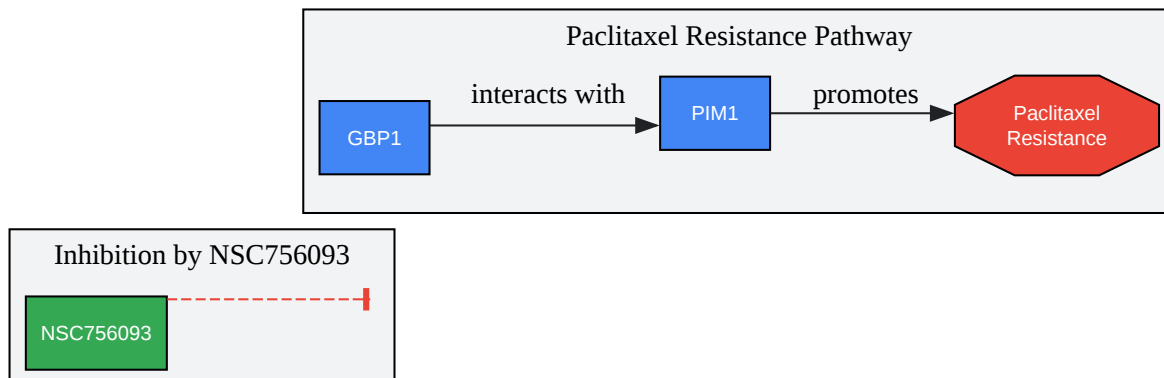
Experimental Protocols

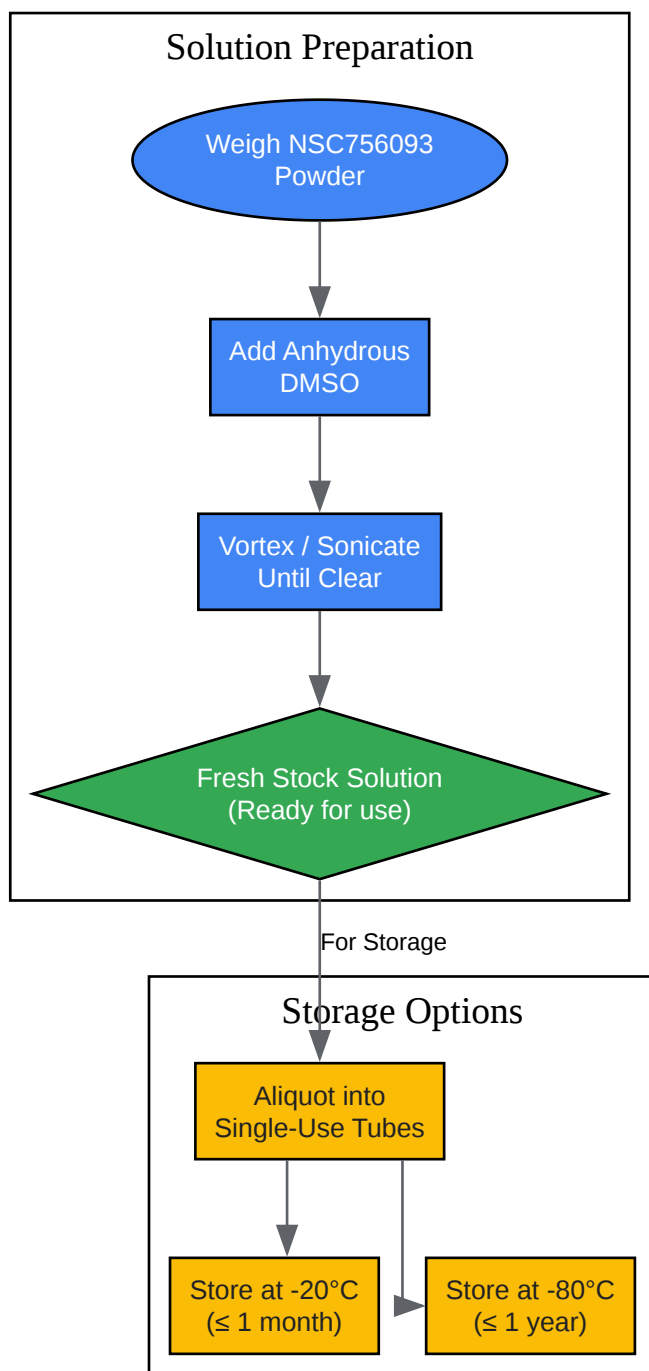
Protocol 1: Preparation of a 10 mM **NSC756093** Stock Solution in DMSO

- Materials:
 - NSC756093** powder (Molecular Weight: 337.37 g/mol)
 - Anhydrous Dimethyl Sulfoxide (DMSO)
 - Sterile microcentrifuge tubes
 - Vortex mixer
 - Ultrasonic bath
- Procedure:
 - Weigh out 1 mg of **NSC756093** powder and place it in a sterile microcentrifuge tube.
 - Add 296.41 µL of anhydrous DMSO to the tube. This will yield a final concentration of 10 mM.
 - Vortex the solution vigorously for 1-2 minutes.
 - If the powder is not fully dissolved, place the tube in an ultrasonic bath for 5-10 minutes, or until the solution is clear.
 - Once fully dissolved, the stock solution is ready for immediate use or for aliquoting and storage.

- Storage:
 - For immediate use, keep the solution at room temperature, protected from light.
 - For short-term storage (up to 1 month), aliquot into single-use tubes and store at -20°C.
 - For long-term storage (up to 1 year), aliquot into single-use tubes and store at -80°C.

Visualizations





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